

Essential Safety and Logistics for Handling 4-Bromo-6-methylpyridin-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-6-methylpyridin-2-ol

Cat. No.: B1290467

[Get Quote](#)

Disclaimer: The following safety and handling information is based on data for structurally similar compounds. A specific Safety Data Sheet (SDS) for **4-Bromo-6-methylpyridin-2-ol** was not available at the time of this writing. This guidance should be used for informational purposes only, and it is crucial to consult the supplier-specific SDS and a certified safety professional before handling this chemical.

This document provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **4-Bromo-6-methylpyridin-2-ol**. The information is compiled to ensure laboratory safety and operational efficiency.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C6H6BrNO	PubChem[1]
Molecular Weight	188.02 g/mol	PubChem[1]
IUPAC Name	4-bromo-6-methyl-1H-pyridin-2-one	PubChem[1]
CAS Number	865156-59-8	PubChem[1]

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for similar brominated pyridine compounds, **4-Bromo-6-methylpyridin-2-ol** is anticipated to be harmful if swallowed, cause skin irritation, and cause serious eye irritation.^[2]^[3] Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Requirements
Eye and Face Protection	Wear tight-sealing safety goggles and a face shield. ^[4] ^[5] ^[6] ^[7]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and consider disposable coveralls for extensive handling. ^[5] ^[8] ^[9]
Respiratory Protection	Use a NIOSH-approved respirator with an organic vapor cartridge if working outside a fume hood or if dust/aerosols are generated. ^[4] ^[5] ^[8]
Footwear	Wear closed-toe, chemical-resistant safety shoes. ^[6] ^[8]

Operational Plan for Safe Handling

A systematic approach is essential when working with **4-Bromo-6-methylpyridin-2-ol** to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Always handle this compound in a well-ventilated laboratory.
- A certified chemical fume hood is required for all weighing and transfer operations to avoid inhalation of dust or vapors.^[4]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.^[10]

2. Pre-Operational Checks:

- Verify that all necessary PPE is available and in good condition.
- Ensure the chemical fume hood is functioning correctly.
- Review the experimental protocol and have all necessary equipment and reagents prepared.

3. Handling Procedures:

- When not in use, keep the container tightly closed and store it in a dry, cool, and well-ventilated area.[\[11\]](#)
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling the compound.[\[10\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[10\]](#)

4. First Aid Measures:

- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately.
- In case of skin contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse.[\[2\]](#) If skin irritation occurs, seek medical advice.[\[3\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[4\]](#)[\[10\]](#)[\[12\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)

Disposal Plan

Proper disposal of **4-Bromo-6-methylpyridin-2-ol** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Spill Cleanup:

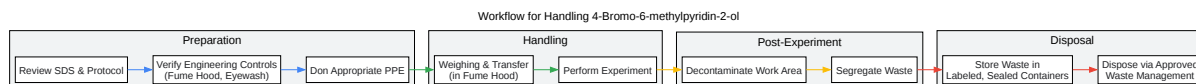
- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as outlined above.
- For solid spills, carefully sweep up the material without creating dust and place it in a suitable, closed container for disposal.
- For solutions, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[4\]](#)[\[12\]](#)
- Do not let the product enter drains.

2. Waste Disposal:

- Dispose of the chemical waste and contaminated materials in accordance with local, state, and federal regulations.[\[12\]](#)
- The waste is generally classified as hazardous.[\[12\]](#)
- Containers should be triple-rinsed with a suitable solvent, and the rinsate should be collected as hazardous waste.
- Dispose of the empty containers in an approved waste disposal plant.[\[4\]](#)[\[10\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **4-Bromo-6-methylpyridin-2-ol** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **4-Bromo-6-methylpyridin-2-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-6-methylpyridin-2-ol | C₆H₆BrNO | CID 23149472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 6. hsa.ie [hsa.ie]
- 7. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 9. Personal Protective Equipment and Chemistry - Chemical Safety Facts [chemicalsafetyfacts.org]
- 10. fishersci.com [fishersci.com]
- 11. 4-Bromo-6-methylpyridine-2-carbonitrile | CAS 886372-53-8 | Sun-shinechem [sun-shinechem.com]

- 12. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 4-Bromo-6-methylpyridin-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1290467#personal-protective-equipment-for-handling-4-bromo-6-methylpyridin-2-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com